

storage conditions for 3-Bromo-4-morpholinobenzaldehyde solid

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Compound of Interest

Compound Name: 3-Bromo-4-morpholinobenzaldehyde

Cat. No.: B1290534

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An In-depth Technical Guide to the Storage of Solid **3-Bromo-4-morpholinobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the optimal storage conditions for solid **3-Bromo-4-morpholinobenzaldehyde** (CAS No. 263349-24-2), a compound of interest in pharmaceutical research and development. Adherence to these guidelines is crucial for maintaining the compound's integrity, ensuring experimental reproducibility, and promoting laboratory safety.

Core Storage Recommendations

The primary directive for storing solid **3-Bromo-4-morpholinobenzaldehyde** is to maintain it in a controlled environment that mitigates degradation. The key parameters are temperature and atmospheric conditions.

Optimal Storage Condition: Store in a refrigerator at 2 to 8 °C under an inert atmosphere.^[1]

It is imperative to handle this chemical with the understanding that, like many specialized reagents, its full hazard profile may not be completely characterized. Therefore, it should be managed by personnel with expertise in handling potentially hazardous materials.^[1]

Quantitative Storage Parameters

The following table summarizes the essential quantitative data for the storage of **3-Bromo-4-morpholinobenzaldehyde**.

Parameter	Value/Condition	Source
Storage Temperature	2 to 8 °C	[1]
Atmosphere	Inert Atmosphere (e.g., Nitrogen or Argon)	[1][2]
Physical State	Solid	[1]
Appearance	Off-white to white solid	[1]

Inferred and General Handling Protocols

While a specific, detailed Safety Data Sheet (SDS) for **3-Bromo-4-morpholinobenzaldehyde** is not publicly available, data from structurally similar compounds, such as other brominated benzaldehydes, can inform safe handling and storage practices. The following recommendations are based on this comparative data and should be considered as best practices.

3.1. Sensitivity

- **Air Sensitivity:** Many related benzaldehyde compounds exhibit sensitivity to air.[3][4][5] Storage under an inert atmosphere, as specified, is crucial to prevent oxidation.[1][2]
- **Moisture Sensitivity:** Some analogous compounds are sensitive to moisture.[4] It is prudent to handle **3-Bromo-4-morpholinobenzaldehyde** in a dry environment and ensure containers are tightly sealed.
- **Light Sensitivity:** Light sensitivity is a common characteristic of similar aromatic aldehydes.[4] Therefore, storing the compound in an opaque or amber-colored vial is a recommended precautionary measure to prevent photochemical degradation.

3.2. Incompatible Materials

To prevent hazardous reactions and degradation of the product, avoid contact with the following classes of substances:

- Strong Oxidizing Agents[3][4][5][6]
- Strong Bases[3][4][5]
- Strong Reducing Agents[3][4]

3.3. Personal Protective Equipment (PPE) and Safety Measures

When handling **3-Bromo-4-morpholinobenzaldehyde**, appropriate personal protective equipment should be worn. The compound is classified with the hazard statement H302 ("Harmful if swallowed").[1] General safety precautions derived from related compounds suggest that it may also cause skin and eye irritation.

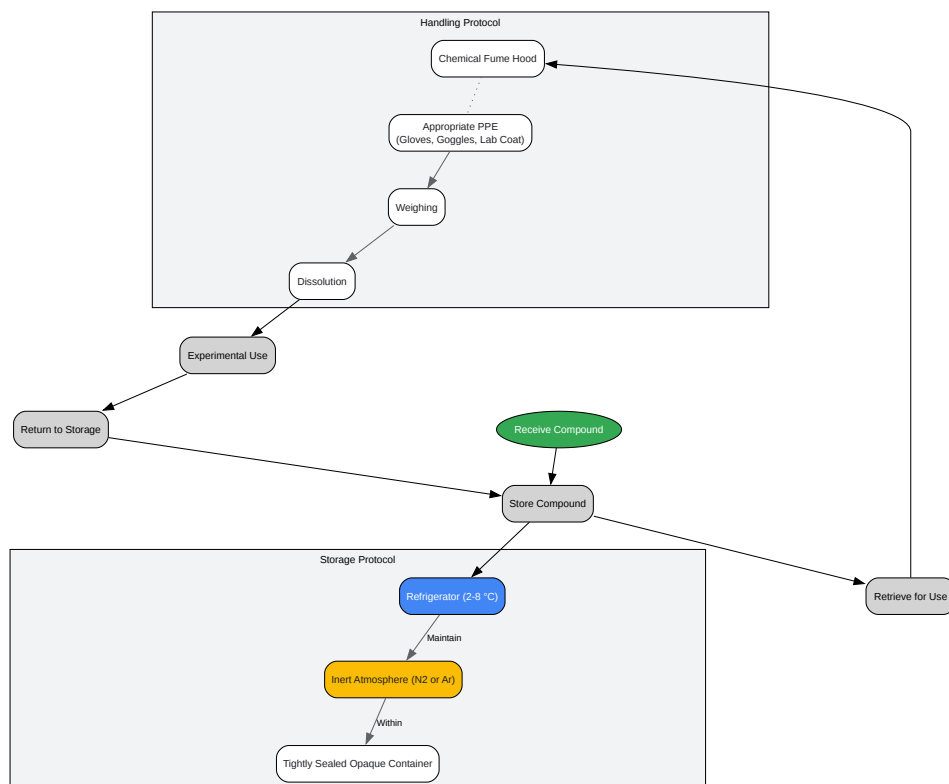
- Eye Protection: Wear safety glasses with side shields or chemical goggles.[6]
- Hand Protection: Use chemically resistant gloves.[6]
- Skin and Body Protection: A lab coat should be worn.
- Respiratory Protection: If there is a risk of inhaling dust, use a NIOSH/MSHA-approved respirator.

Always handle the compound in a well-ventilated area, preferably within a chemical fume hood.

Experimental Workflow and Logic Diagrams

4.1. Storage and Handling Workflow

The following diagram outlines the recommended workflow for the storage and handling of solid **3-Bromo-4-morpholinobenzaldehyde**.

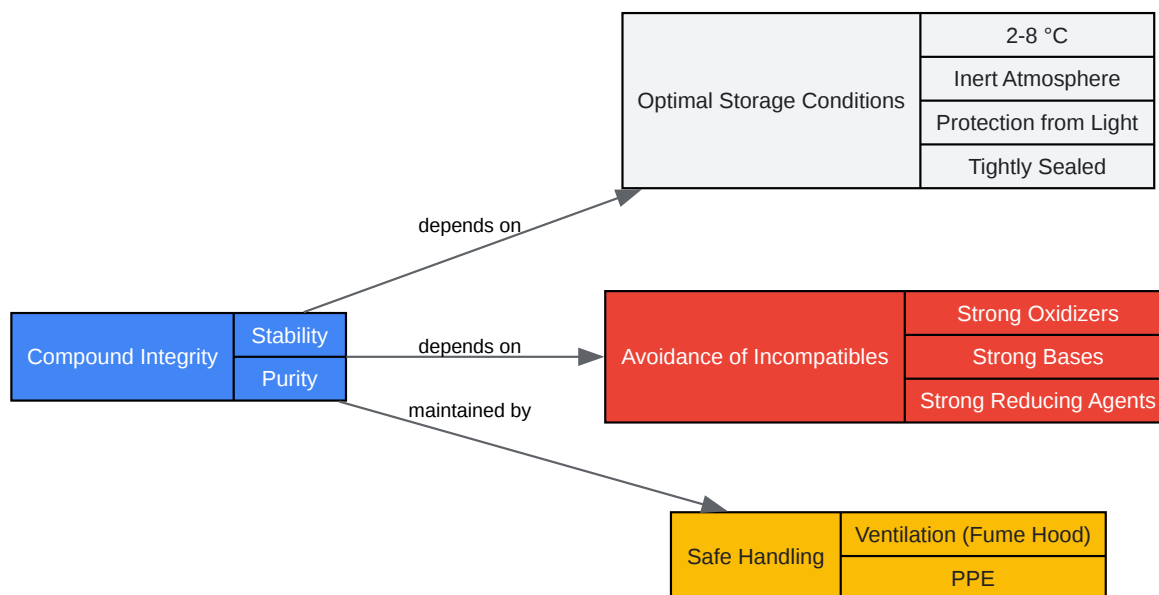


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Caption: Workflow for Storage and Handling of **3-Bromo-4-morpholinobenzaldehyde**.

4.2. Logical Relationships for Safe Storage

This diagram illustrates the logical dependencies for ensuring the stability and safety of the stored compound.



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Caption: Logical Dependencies for Maintaining Compound Integrity.

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- To cite this document: BenchChem. [storage conditions for 3-Bromo-4-morpholinobenzaldehyde solid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290534#storage-conditions-for-3-bromo-4-morpholinobenzaldehyde-solid]

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